

# Application Note: NMR Spectroscopic Analysis of 15-(3,4-dichlorophenyl)pentadecanoic acid

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## Compound of Interest

*Compound Name:* 15-(3,4-dichlorophenyl)pentadecanoic Acid

*Cat. No.:* B047918

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## Abstract

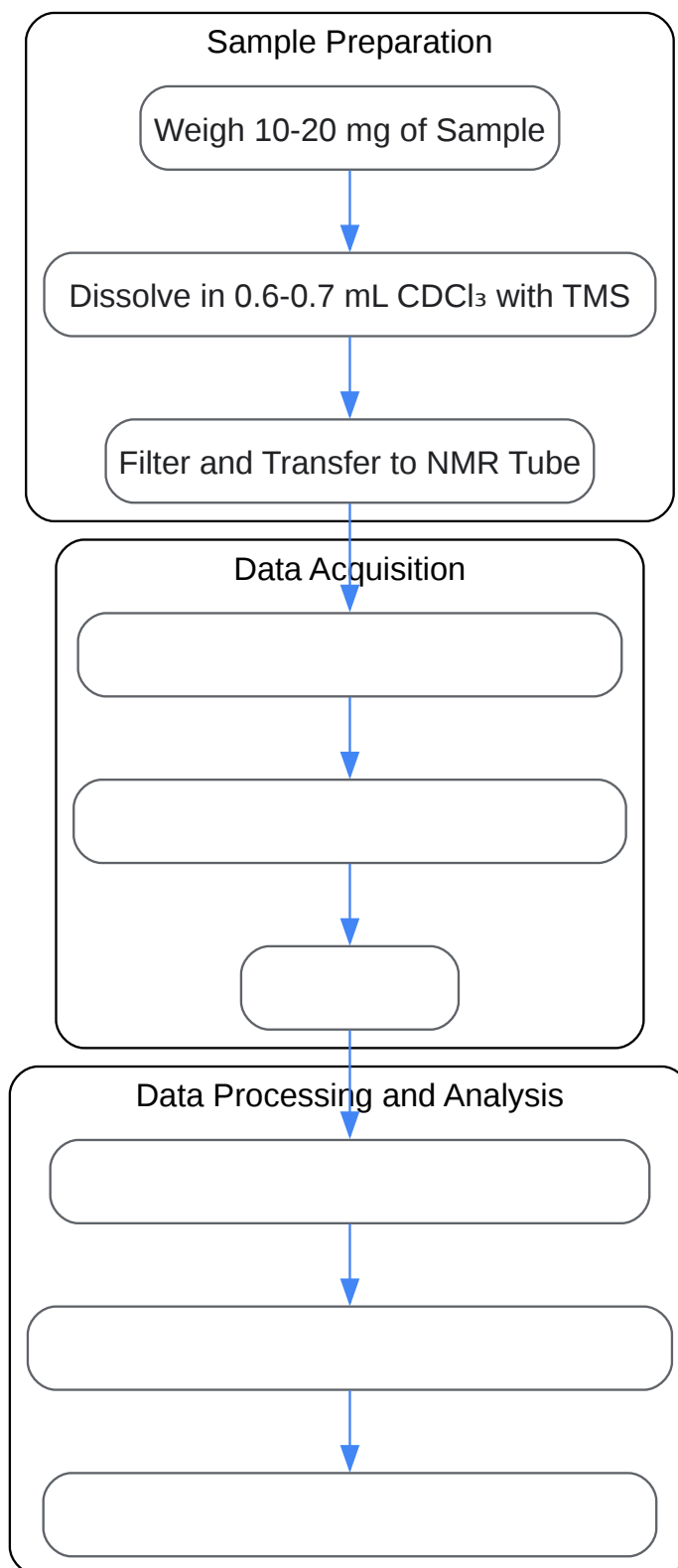
This document provides a detailed protocol and application note for the Nuclear Magnetic Resonance (NMR) spectroscopic analysis of **15-(3,4-dichlorophenyl)pentadecanoic acid**. Due to the absence of publicly available experimental NMR data for this specific compound, this note presents predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR data based on established spectroscopic principles and data from analogous long-chain fatty acids and substituted aromatic compounds. The provided experimental protocols are based on standard methodologies for the NMR analysis of fatty acids.

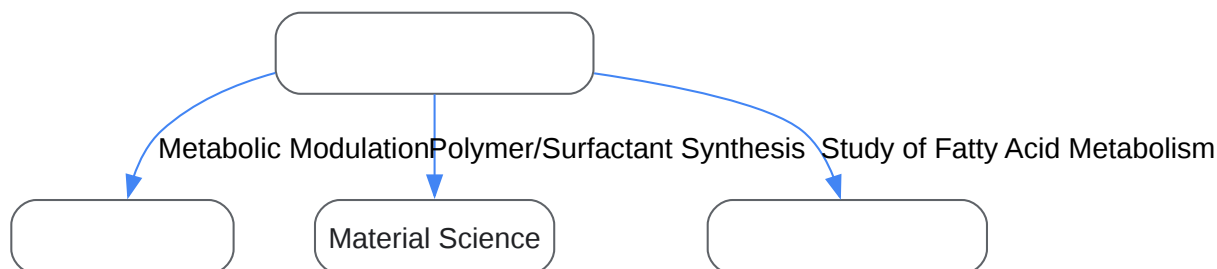
## Introduction

**15-(3,4-dichlorophenyl)pentadecanoic acid** is a long-chain fatty acid derivative containing a dichlorinated phenyl ring at the terminus of the alkyl chain. Such molecules are of interest in drug development and material science due to their unique physicochemical properties. NMR spectroscopy is an essential technique for the structural elucidation and purity assessment of such compounds. This note outlines the expected NMR characteristics and provides a comprehensive guide for its analysis.

## Predicted NMR Spectroscopic Data

The chemical structure of **15-(3,4-dichlorophenyl)pentadecanoic acid** is presented below, with atoms numbered for NMR assignment purposes.





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